

4-Chloro-2-formylphenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-2-formylphenylboronic acid

Cat. No.: B050531

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An In-depth Technical Guide on 4-Chloro-2-formylphenylboronic Acid

This guide provides essential information on **4-Chloro-2-formylphenylboronic acid** for researchers, scientists, and professionals in drug development.

Core Chemical Data

4-Chloro-2-formylphenylboronic acid is a substituted phenylboronic acid derivative containing both a chloro and a formyl functional group. These features make it a valuable reagent in organic synthesis.

Physicochemical Properties

Below is a summary of the key quantitative data for **4-Chloro-2-formylphenylboronic acid**.

Property	Value	References
Molecular Formula	C ₇ H ₆ BClO ₃	[1] [2] [3] [4]
Molecular Weight	184.39 g/mol	[1] [3]
Exact Mass	184.01000 u	[1]
CAS Number	913835-76-4	[1] [2] [3]

Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Chemical Identity and Properties Relationship

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